

Essential Guide to the Safe Disposal of CD73-IN-6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CD73-IN-6

Cat. No.: B15144395

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This document provides crucial safety and logistical information for the proper disposal of **CD73-IN-6**, a chemical compound utilized in laboratory settings. The following procedures are designed to ensure the safety of research personnel and to mitigate environmental contamination. Adherence to these guidelines is essential for all researchers, scientists, and drug development professionals handling this substance.

Chemical and Physical Properties

A summary of the key quantitative data for **CD73-IN-6** is presented in the table below for easy reference.

Property	Value
Synonyms	Not Available
Formula	C ₂₀ H ₁₅ N ₇ O ₂
Molecular Weight	385.38
CAS Number	2757808-96-9

Hazard Identification and Safety Precautions

CD73-IN-6 is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1]

- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Precautionary Measures:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/ container to an approved waste disposal plant.[1]

Step-by-Step Disposal Protocol

The following protocol outlines the mandatory steps for the safe disposal of **CD73-IN-6**.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

2. Waste Collection:

- Solid Waste: Collect any solid **CD73-IN-6** waste in a clearly labeled, sealed container designated for hazardous chemical waste.
- Liquid Waste: If **CD73-IN-6** is in a solvent, collect the solution in a sealed, leak-proof container. The container must be compatible with the solvent used and clearly labeled with the contents.

- Contaminated Materials: Any materials that have come into contact with **CD73-IN-6**, such as pipette tips, tubes, and paper towels, should be treated as hazardous waste and collected in a designated, sealed container.

3. Labeling:

- All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name "**CD73-IN-6**," and the associated hazards (e.g., "Acutely Toxic," "Environmental Hazard").

4. Storage:

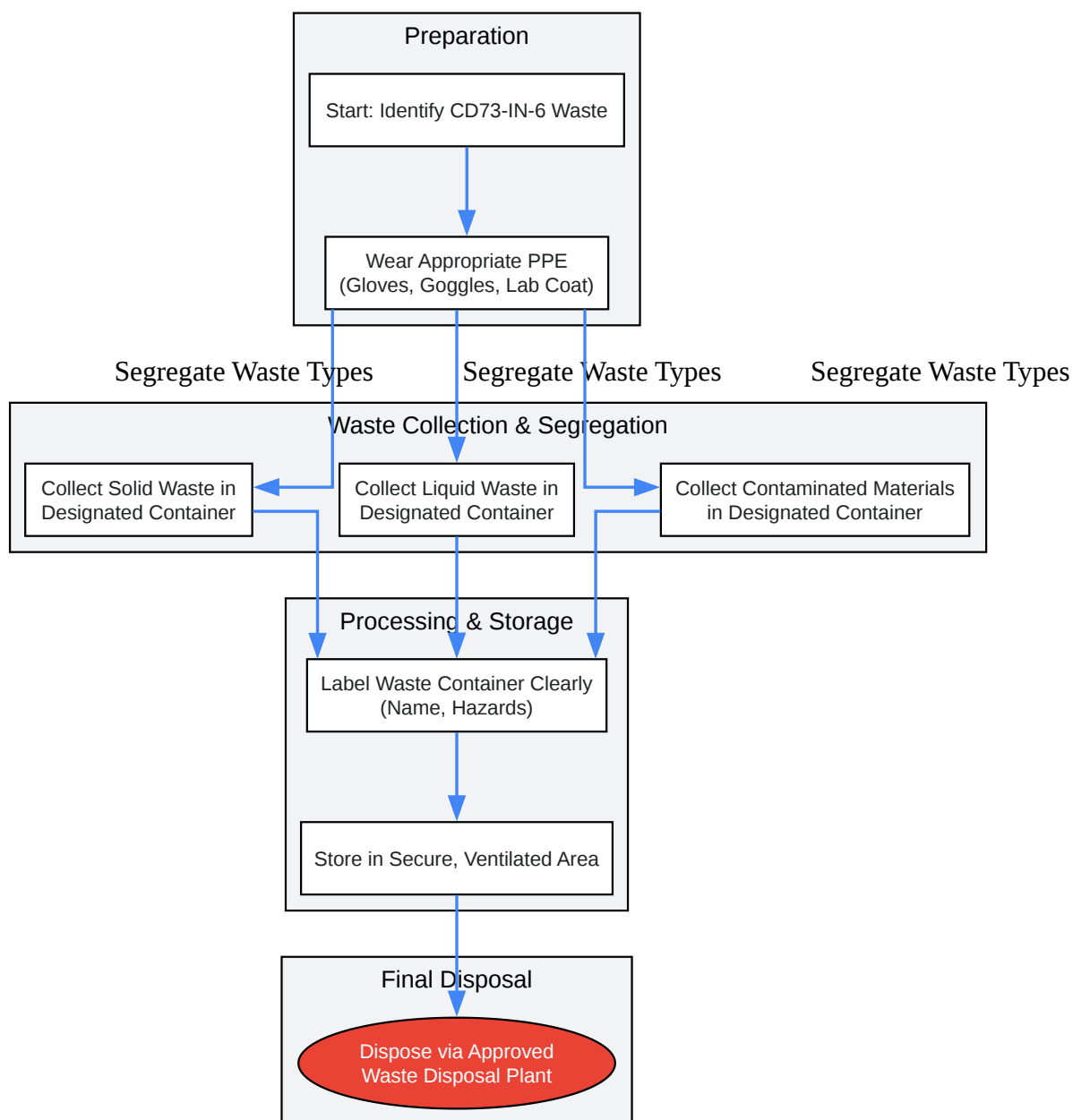
- Store waste containers in a designated, secure, and well-ventilated area away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.^[1]

5. Disposal:

- Dispose of the collected waste through an approved waste disposal plant.^[1] Do not dispose of **CD73-IN-6** down the drain or in regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **CD73-IN-6**.



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Caption: Logical workflow for the safe disposal of **CD73-IN-6**.

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References

- 1. CD73-IN-6|2757808-96-9|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of CD73-IN-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144395#cd73-in-6-proper-disposal-procedures]

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